

# Personal protective equipment for handling 3,5-Difluoro-benzamidine

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## Compound of Interest

Compound Name: 3,5-Difluoro-benzamidine

Cat. No.: B1306899

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## Essential Safety and Handling Guide for 3,5-Difluoro-benzamidine

This guide provides immediate and essential safety, operational, and disposal information for handling **3,5-Difluoro-benzamidine** in a laboratory setting. The following procedures are designed for researchers, scientists, and professionals in drug development to ensure personal safety and environmental compliance.

Chemical Identifier: **3,5-Difluoro-benzamidine** is commonly handled in its hydrochloride salt form.

Identifier	Value
Chemical Name	3,5-Difluoro-benzamidine hydrochloride
CAS Number	144797-68-2[1]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> F <sub>2</sub> N <sub>2</sub> ·HCl[1]
Molecular Weight	192.6 g/mol [1]
Appearance	White solid[1]

## Hazard Identification and Safety Summary

While a specific Safety Data Sheet (SDS) for **3,5-Difluoro-benzamidine** is not readily available, data from its hydrochloride salt and structurally similar compounds indicate the following hazards.

Hazard Classification	Description	GHS Hazard Statement
Acute Oral Toxicity	Harmful if swallowed.	H302
Skin Corrosion/Irritation	Causes skin irritation.[2]	H315[2]
Serious Eye Damage/Irritation	Causes serious eye irritation. [2][3]	H319[2]
Respiratory Irritation	May cause respiratory irritation.[2][3]	H335[2]

Signal Word: Warning

## Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical when handling **3,5-Difluoro-benzamidine**. The following table outlines the required PPE.

Protection Type	Specific Recommendations
Eye and Face Protection	Wear chemical safety goggles or a face shield. [4]
Skin Protection	Wear a lab coat and chemical-resistant gloves (e.g., nitrile).[4]
Respiratory Protection	Use in a well-ventilated area or with a fume hood. Avoid breathing dust.[2][5]
Hand Protection	Wash hands thoroughly after handling.[2]

## Operational Plan: Step-by-Step Handling Protocol

- Preparation:

- Ensure a safety shower and eyewash station are readily accessible.[4]
- Work within a designated area, such as a chemical fume hood, to minimize inhalation exposure.[2]
- Assemble all necessary equipment and reagents before handling the compound.
- Handling:
  - Don the appropriate PPE as outlined in the table above.
  - Avoid direct contact with the skin, eyes, and clothing.[5]
  - Use dry, clean utensils for transferring the solid material to prevent contamination and dust generation.
  - Keep the container tightly closed when not in use.[2]
- In Case of Exposure:
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[2]
  - Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. If irritation persists, seek medical attention.[5]
  - Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[2]
  - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[2]

## Disposal Plan

Proper disposal of **3,5-Difluoro-benzamidine** and its contaminated materials is crucial to prevent environmental harm.

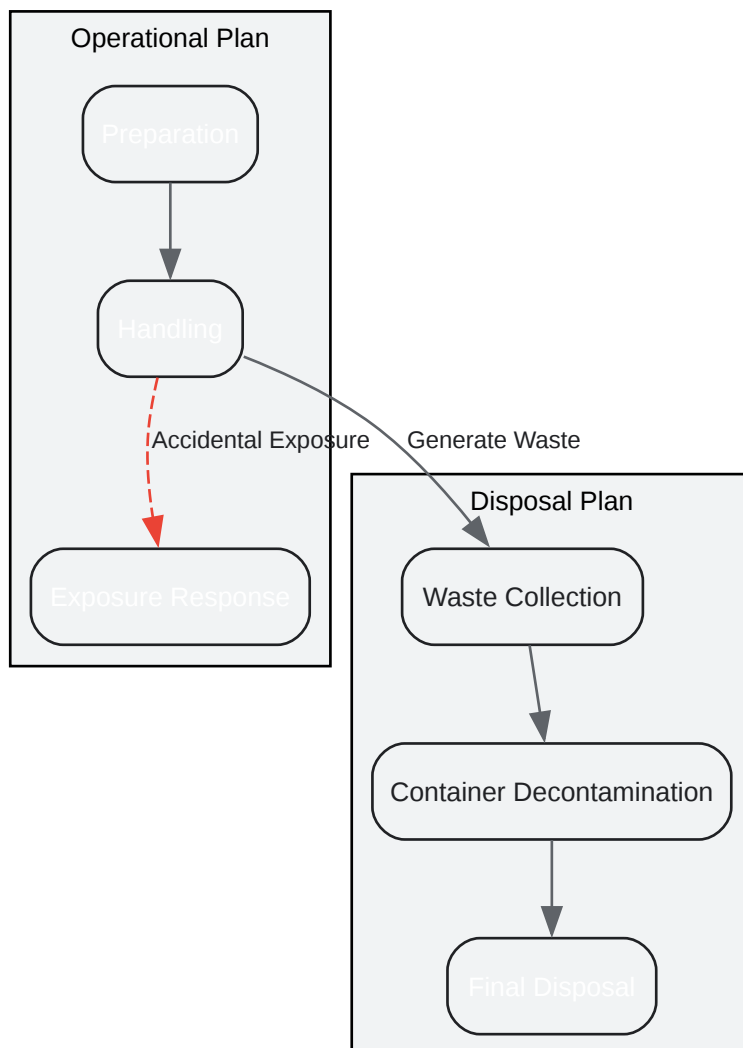
- Waste Collection:

- Treat all **3,5-Difluoro-benzamidine** waste, including contaminated labware and PPE, as hazardous chemical waste.[\[6\]](#)
- Collect solid waste in a clearly labeled, sealed, and compatible container.[\[2\]](#)
- Do not mix with other waste streams to avoid potentially hazardous reactions.
- Container Disposal:
  - For empty containers, the first rinse must be collected and disposed of as hazardous waste.[\[6\]](#)
  - For containers of highly toxic chemicals ( $LD_{50} < 50\text{mg/kg}$ ), the first three rinses must be collected as hazardous waste.[\[6\]](#)
  - After thorough rinsing, deface or remove the label before disposing of the container as regular solid waste.[\[6\]](#)
- Final Disposal:
  - Dispose of the collected hazardous waste through an authorized waste disposal company.[\[4\]](#)
  - Do not dispose of **3,5-Difluoro-benzamidine** down the drain or in the regular trash.[\[6\]](#)[\[7\]](#)

## Experimental Workflow and Disposal Visualization

The following diagram illustrates the procedural flow for the safe handling and disposal of **3,5-Difluoro-benzamidine**.

## Handling and Disposal Workflow for 3,5-Difluoro-benzamidine



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Caption: A workflow diagram for the safe handling and disposal of **3,5-Difluoro-benzamidine**.

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